

2-Methyl-1,10-phenanthroline: A Comprehensive Toxicological Profile and Hazard Assessment

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Compound of Interest

Compound Name: 2-Methyl-1,10-phenanthroline

Cat. No.: B1276036

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Introduction

2-Methyl-1,10-phenanthroline is a heterocyclic organic compound, a derivative of 1,10-phenanthroline, which is a well-known chelating agent. Due to its structural similarity to 1,10-phenanthroline, which exhibits a range of biological activities, including antimicrobial and potential anticancer properties, the toxicological profile of its derivatives is of significant interest to researchers in the fields of chemistry, biology, and pharmacology. This technical guide provides a comprehensive overview of the available toxicological data and associated hazards of **2-Methyl-1,10-phenanthroline**, intended to inform safe handling practices and guide future research and development.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	3002-77-5	[1]
Molecular Formula	C ₁₃ H ₁₀ N ₂	[1]
Molecular Weight	194.23 g/mol	[1]
Appearance	Solid	-
Melting Point	78-85 °C	[2]

Toxicological Profile

Acute Toxicity

Limited specific acute toxicity data is available for **2-Methyl-1,10-phenanthroline**. However, data for the parent compound, 1,10-phenanthroline, provides a strong indication of its potential toxicity. Safety Data Sheets (SDS) for **2-Methyl-1,10-phenanthroline** classify it as hazardous, with acute oral toxicity falling under Category 3 ("Toxic if swallowed") or Category 4 ("Harmful if swallowed").^{[1][2]}

For the closely related compound, 1,10-phenanthroline monohydrate, a specific oral LD50 in rats has been reported.

Compound	Test Species	Route of Administration	LD50	Reference
1,10-Phenanthroline monohydrate	Rat	Oral	132 mg/kg	[3][4][5]

Cytotoxicity

The cytotoxic potential of 1,10-phenanthroline and its derivatives has been investigated against various cancer cell lines. While specific IC50 values for **2-Methyl-1,10-phenanthroline** are not readily available in the reviewed literature, studies on other methylated derivatives and the parent compound demonstrate significant cytotoxic activity. This suggests that **2-Methyl-1,10-phenanthroline** is also likely to exhibit cytotoxic effects. The cytotoxicity of these compounds is often concentration-dependent.^[6]

Compound	Cell Line	IC50 (μM)	Reference
1,10-Phenanthroline	A-498 (Human kidney carcinoma)	Not specified, but showed concentration-dependent cytotoxicity	[6]
1,10-Phenanthroline	Hep-G2 (Human liver carcinoma)	Not specified, but showed concentration-dependent cytotoxicity	[6]

Genotoxicity

There is limited direct evidence on the genotoxicity of **2-Methyl-1,10-phenanthroline**. However, Ames tests conducted on 1,10-phenanthroline and its metal complexes have shown them to be non-mutagenic.[6] This suggests that the basic phenanthroline scaffold may not be mutagenic in this bacterial reverse mutation assay. It is important to note that the absence of mutagenicity in the Ames test does not entirely rule out genotoxic potential, and further testing, such as the Comet assay, would be necessary for a comprehensive assessment.

Hazards and Safety Precautions

Based on available Safety Data Sheets, **2-Methyl-1,10-phenanthroline** is associated with the following hazards:

- Acute Oral Toxicity: Toxic or harmful if swallowed.[1][2]
- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2]
- Hazardous to the Aquatic Environment: Very toxic to aquatic life with long-lasting effects.[1]

Recommended Safety Precautions:

- Handling: Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.

Mechanism of Toxicity

The precise mechanism of toxicity for **2-Methyl-1,10-phenanthroline** has not been fully elucidated. However, research on 1,10-phenanthroline and its derivatives suggests several potential pathways.

DNA Intercalation

The planar structure of the phenanthroline ring system allows it to intercalate between the base pairs of DNA. This interaction can interfere with DNA replication and transcription, leading to cytotoxic effects.

Apoptosis Induction

Studies have shown that 1,10-phenanthroline and its metal complexes can induce apoptosis (programmed cell death) in both fungal and mammalian cells.[7] The induction of apoptosis can be triggered by various cellular stresses, including DNA damage and inhibition of essential cellular processes.

Proteasome Inhibition

Copper complexes of 1,10-phenanthroline have been identified as potent inhibitors of the proteasome, a cellular machinery responsible for degrading unwanted or damaged proteins.[8] [9] Inhibition of the proteasome can lead to the accumulation of misfolded proteins, triggering cellular stress and apoptosis. It is plausible that **2-Methyl-1,10-phenanthroline**, as a chelating agent, could interact with intracellular copper and modulate proteasome activity.

The following diagram illustrates a potential mechanism of apoptosis induction by phenanthroline derivatives, integrating the concepts of DNA damage and proteasome inhibition.

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- To cite this document: BenchChem. [2-Methyl-1,10-phenanthroline: A Comprehensive Toxicological Profile and Hazard Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276036#toxicological-profile-and-hazards-of-2-methyl-1-10-phenanthroline]

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